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Toxicological Profile of 4-Octylphenol in Aquatic Life: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	4-Octylphenol	
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Executive Summary

4-Octylphenol, a persistent environmental contaminant originating from the degradation of alkylphenol ethoxylates, poses a significant threat to aquatic ecosystems. Its primary isomer, 4-tert-octylphenol, is recognized as an endocrine-disrupting chemical (EDC) with the potential to elicit adverse effects on the growth, development, and reproduction of aquatic organisms. This technical guide provides a comprehensive overview of the toxicological profile of **4-octylphenol** in aquatic life, with a focus on quantitative toxicity data, detailed experimental methodologies, and the underlying mechanisms of action. The information presented herein is intended to support researchers, scientists, and drug development professionals in understanding and mitigating the environmental risks associated with this compound.

Physicochemical Properties and Environmental Fate

4-tert-Octylphenol is characterized by low water solubility and a moderate potential for bioaccumulation, as indicated by its log octanol-water partition coefficient (log Kow) of 4.12.[1] It is not readily biodegradable and is persistent in the aquatic environment.[1] Due to its chemical properties, 4-tert-octylphenol tends to sorb to organic matter in sediment and sludge. [1]



Ecotoxicity to Aquatic Organisms

4-Octylphenol exhibits significant toxicity to a wide range of aquatic organisms, including fish, invertebrates, and algae. The following tables summarize the acute and chronic toxicity data for 4-tert-octylphenol across various species.

Toxicity to Fish

Table 1: Acute and Chronic Toxicity of 4-tert-Octylphenol to Fish

Species	Endpoint	Duration	Value (µg/L)	Reference
Oncorhynchus mykiss (Rainbow Trout)	96-h LC50	96 hours	290	[2]
Pimephales promelas (Fathead Minnow)	96-h LC50	96 hours	140 - 460	[2]
Labeo rohita	96-h LC50	96 hours	443	[3]
Pseudetroplus maculatus	96-h LC50	96 hours	150	[4][5]
Oncorhynchus mykiss (Rainbow Trout)	28-d NOEC (growth)	28 days	6.1	[3]
Pimephales promelas (Fathead Minnow)	35-d NOEC (reproduction)	35 days	8.2	[2]

Toxicity to Aquatic Invertebrates

Table 2: Acute and Chronic Toxicity of 4-tert-Octylphenol to Aquatic Invertebrates



Species	Endpoint	Duration	Value (µg/L)	Reference
Daphnia magna (Water Flea)	48-h EC50 (immobilization)	48 hours	40 - 190	[2]
Ceriodaphnia dubia	48-h EC50 (immobilization)	48 hours	50	[2]
Americamysis bahia (Mysid Shrimp)	96-h LC50	96 hours	39	[2]
Daphnia magna (Water Flea)	21-d NOEC (reproduction)	21 days	10	[2]

Toxicity to Algae

Table 3: Toxicity of 4-tert-Octylphenol to Algae

Species	Endpoint	Duration	Value (μg/L)	Reference
Pseudokirchnerie Ila subcapitata	72-h EC50 (growth inhibition)	72 hours	380 - 1,300	[2]
Navicula pelliculosa	72-h EC50 (growth inhibition)	72 hours	520	[2]
Skeletonema costatum	72-h EC50 (growth inhibition)	72 hours	120	[2]

Bioaccumulation

4-tert-Octylphenol has a moderate potential for bioaccumulation in aquatic organisms. The bioconcentration factor (BCF) is a key parameter for assessing this potential.

Table 4: Bioaccumulation of 4-tert-Octylphenol in Fish

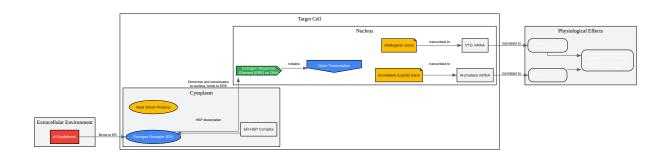


Species	Tissue	BCF Value	Reference
Oncorhynchus mykiss (Rainbow Trout)	Fat	1190	[6][7]
Oncorhynchus mykiss (Rainbow Trout)	Brain, muscle, skin, bone, gills, eye	100 - 260	[6][7]
Rutilus rutilus (Roach)	Whole body (fry)	1061 - 1134	[8]
Oryzias latipes (Killifish)	Whole body	261 ± 62	[9]

Mechanism of Action: Endocrine Disruption

The primary toxicological concern with **4-octylphenol** is its activity as an endocrine-disrupting chemical. It primarily exerts its effects by mimicking the natural hormone 17β -estradiol and binding to the estrogen receptor (ER) in aquatic organisms.[2][4] This interaction can trigger a cascade of events that disrupt normal endocrine function, leading to adverse reproductive and developmental outcomes.





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Caption: Signaling pathway of **4-Octylphenol**-induced endocrine disruption in fish.

The binding of **4-octylphenol** to the estrogen receptor leads to the upregulation of vitellogenin (vtg) mRNA expression, a precursor to egg yolk protein, in both male and female fish.[10] Additionally, it can modulate the expression of aromatase genes (cyp19a and cyp19b), which are crucial for steroidogenesis.[11] These molecular changes can result in feminization of male fish, altered sex ratios, and reduced reproductive success.[12]

Experimental Protocols

The assessment of the aquatic toxicity of **4-octylphenol** typically follows standardized guidelines, such as those developed by the Organisation for Economic Co-operation and



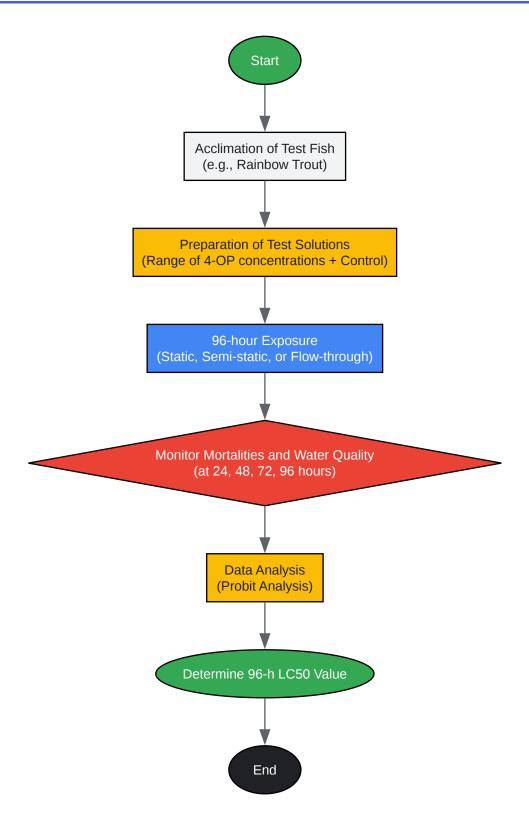
Development (OECD). The following sections provide an overview of the methodologies for key ecotoxicological tests.

Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test determines the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.[5][13][14][15]

- Test Organism: Recommended species include Rainbow Trout (Oncorhynchus mykiss) or Zebrafish (Danio rerio).[14][15]
- Test Design: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system.[13][15] A control group is maintained in clean water.
- Exposure Conditions: The test is conducted for 96 hours.[13][15] Water quality parameters such as temperature, pH, and dissolved oxygen are monitored.
- Endpoint: Mortality is recorded at 24, 48, 72, and 96 hours.[13] The 96-h LC50, the concentration that is lethal to 50% of the test organisms, is calculated.
- Data Analysis: Probit analysis or other suitable statistical methods are used to determine the LC50 value.





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Caption: Workflow for the Fish Acute Toxicity Test (OECD 203).



Daphnia sp., Acute Immobilisation Test (based on OECD Guideline 202)

This test evaluates the acute toxicity of a substance to Daphnia magna by determining the concentration that causes immobilization in 50% of the test organisms (EC50) over a 48-hour period.[16][17][18][19][20]

- Test Organism: Juvenile Daphnia magna (less than 24 hours old).[16][18][19]
- Test Design: Daphnids are exposed to a series of concentrations of the test substance in a static or semi-static system.[16][18]
- Exposure Conditions: The exposure duration is 48 hours.[16][17][18][19][20]
- Endpoint: Immobilization (the inability to swim) is observed at 24 and 48 hours.[16][17][18] [19][20]
- Data Analysis: The 48-h EC50 value is calculated using appropriate statistical methods.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (based on OECD Guideline 201)

This test assesses the effect of a substance on the growth of freshwater algae.[21][22][23][24] [25][26]

- Test Organism: Recommended species include Pseudokirchneriella subcapitata.[26]
- Test Design: Exponentially growing algal cultures are exposed to a range of concentrations
 of the test substance in batch cultures for 72 hours.[21][22][24][26]
- Exposure Conditions: Cultures are maintained under constant illumination and temperature.
 [25][26]
- Endpoint: The inhibition of growth is determined by measuring the algal biomass (e.g., cell count or fluorescence) over time.[21][25]



 Data Analysis: The EC50 value, the concentration causing a 50% reduction in growth rate or yield compared to the control, is calculated.

Conclusion

The available data unequivocally demonstrate that **4-octylphenol** is a potent toxicant to aquatic life, with the potential to cause significant adverse effects at environmentally relevant concentrations. Its endocrine-disrupting properties are of particular concern, as they can lead to long-term impacts on the reproductive health and population dynamics of aquatic species. The standardized experimental protocols outlined in this guide provide a robust framework for assessing the risks posed by **4-octylphenol** and other chemical substances. A thorough understanding of its toxicological profile is essential for the development of effective risk management strategies and the protection of aquatic ecosystems.

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